

Ethane Hydrate vs. Methane Hydrate: A Comparative Analysis of Properties

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Compound of Interest

Compound Name: Ethane hydrate

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A comprehensive guide for researchers and scientists on the distinct characteristics of ethane and **methane hydrates**, supported by experimental data and detailed methodologies.

Gas hydrates, crystalline ice-like solids in which gas molecules are trapped within a cage of water molecules, are of significant interest for applications ranging from energy storage and transportation to their role in global carbon cycles and flow assurance in the oil and gas industry. Among the most common constituents of natural gas hydrates are methane and ethane. While both form clathrate hydrates, their distinct molecular properties give rise to notable differences in their formation, stability, and physical characteristics. This guide provides a detailed comparative analysis of **ethane hydrate** and **methane hydrate**, presenting key quantitative data, experimental protocols for their characterization, and visual representations of their structures and analysis workflows.

Structural and Physical Properties: A Head-to-Head Comparison

Methane and **ethane hydrates** primarily form a cubic structure I (sl) clathrate. This structure consists of two types of polyhedral water cages: a small pentagonal dodecahedron (5^{12}) and a larger tetrakaidecahedron ($5^{12}6^2$). However, the size difference between the methane and ethane guest molecules leads to variations in cage occupancy and overall hydrate properties.

Data Presentation: Quantitative Comparison

The following tables summarize the key physical and thermodynamic properties of methane and **ethane hydrates** based on available experimental data.

Property	Methane Hydrate	Ethane Hydrate	Reference
Crystal Structure	Structure I (SI)	Structure I (SI)	[1][2]
Ideal Formula	$(\text{CH}_4)_8(\text{H}_2\text{O})_{46}$	$(\text{C}_2\text{H}_6)_8(\text{H}_2\text{O})_{46}$	[1]
Density (g/cm ³)	~0.9	0.9 - 0.95	[1][3][4]
Gas Storage Capacity (wt%)	~13.4	~20.5 (calculated)	[1]
Gas Storage Capacity (v/v)	~164	~145	[5][6]

Table 1: Comparison of the fundamental structural and storage properties of methane and **ethane hydrates**.

Property	Methane Hydrate	Ethane Hydrate	Reference
Thermal Conductivity (W/m·K at ~273 K)	0.5 - 0.68	~0.55	[7][8]
Enthalpy of Dissociation (kJ/mol of gas)	54.19 - 57.65	70.9 - 73.92	[2][9]

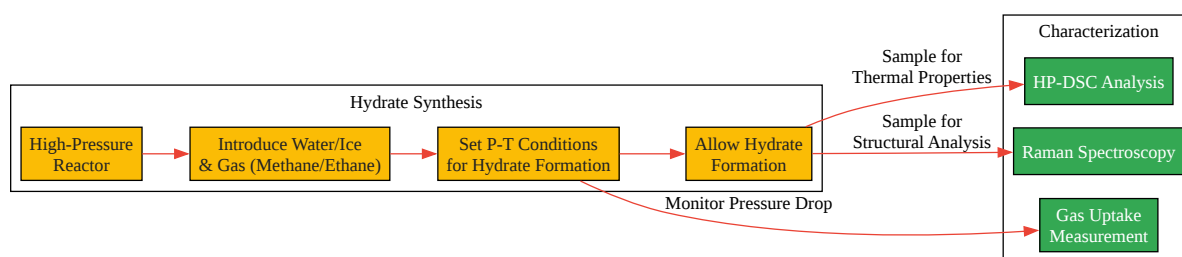
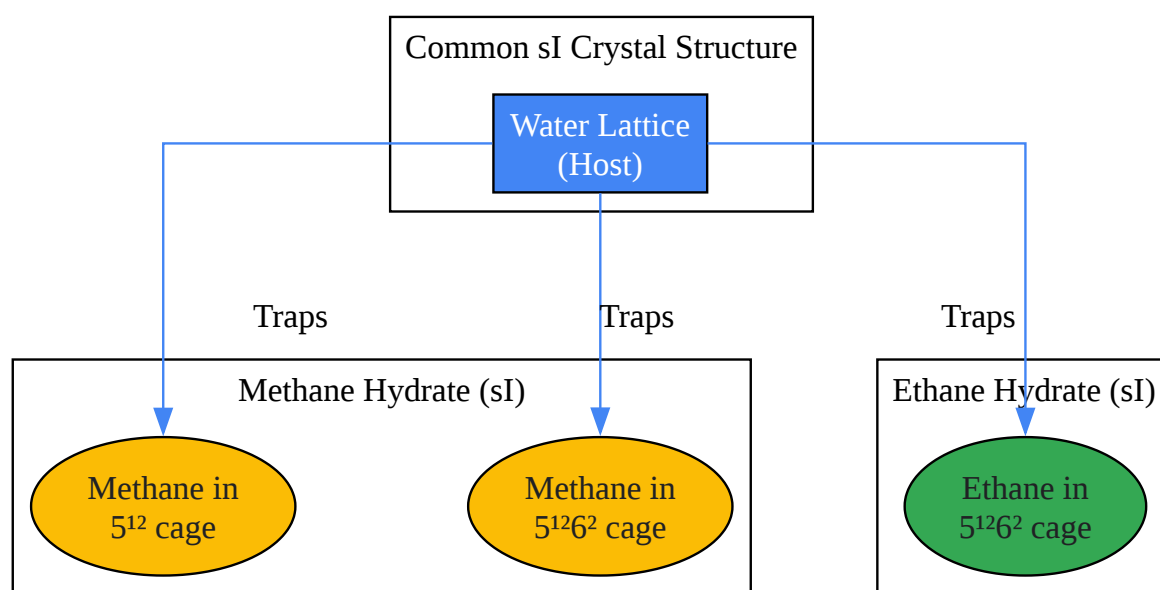
Table 2: Comparison of the thermodynamic and thermal properties of methane and **ethane hydrates**.

Thermodynamic Stability: Formation and Dissociation Conditions

The stability of gas hydrates is dictated by pressure and temperature. Ethane, being a larger and more polarizable molecule than methane, generally forms hydrates at milder conditions (lower pressure or higher temperature).

Phase Equilibrium Comparison

The phase diagrams of methane and **ethane hydrates** illustrate their respective stability zones. **Ethane hydrate** is stable at significantly lower pressures than **methane hydrate** for a given temperature. For instance, at 277 K (4°C), **ethane hydrate** can form at approximately 0.8 MPa, whereas **methane hydrate** requires a much higher pressure of around 5.5 MPa.[10] This difference is a critical consideration for applications such as natural gas storage and transportation.



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